

# "1-(2-Bromoethyl)-2-nitrobenzene" handling and storage best practices

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## Compound of Interest

Compound Name: 1-(2-Bromoethyl)-2-nitrobenzene

Cat. No.: B107829

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## Technical Support Center: 1-(2-Bromoethyl)-2-nitrobenzene

This technical support center provides essential information for the safe handling and storage of **1-(2-Bromoethyl)-2-nitrobenzene**, tailored for researchers, scientists, and drug development professionals.

## Troubleshooting Guides

This section addresses specific issues that may arise during the handling and use of **1-(2-Bromoethyl)-2-nitrobenzene**.

Issue	Possible Cause	Recommended Action
Accidental Skin or Eye Contact	Inadequate personal protective equipment (PPE) or accidental splashing.	For Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. <sup>[1][2]</sup> For Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if symptoms occur. <sup>[2][3]</sup>
Inhalation of Dust or Vapors	Insufficient ventilation or improper handling techniques.	Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <sup>[1]</sup>
Accidental Ingestion	Improper handling or storage practices.	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. <sup>[1]</sup>
Material Degradation or Discoloration	Improper storage conditions, such as exposure to light, moisture, or incompatible materials.	Do not use the material. Dispose of it according to institutional and local regulations for hazardous waste. Review storage conditions to ensure they meet the recommended guidelines.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-(2-Bromoethyl)-2-nitrobenzene**?

A1: **1-(2-Bromoethyl)-2-nitrobenzene** is considered hazardous. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: The following PPE is mandatory:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[1\]](#)
- Skin Protection: Handle with gloves. Wear impervious clothing such as a lab coat to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If dust or aerosols may be generated, a respirator is recommended.[\[1\]](#)

Q3: What are the proper storage conditions for **1-(2-Bromoethyl)-2-nitrobenzene**?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#) It should be stored at room temperature.[\[1\]](#)[\[6\]](#)

Q4: What materials are incompatible with **1-(2-Bromoethyl)-2-nitrobenzene**?

A4: Avoid contact with strong oxidizing agents and strong bases, as these are incompatible materials.[\[4\]](#)

Q5: What should I do in case of a spill?

A5: For a small spill, sweep up the material, place it in a suitable, closed container for disposal. Avoid generating dust. Ensure adequate ventilation. For larger spills, follow your institution's emergency procedures for hazardous material cleanup.[\[1\]](#)[\[4\]](#)

Q6: How should I dispose of waste **1-(2-Bromoethyl)-2-nitrobenzene**?

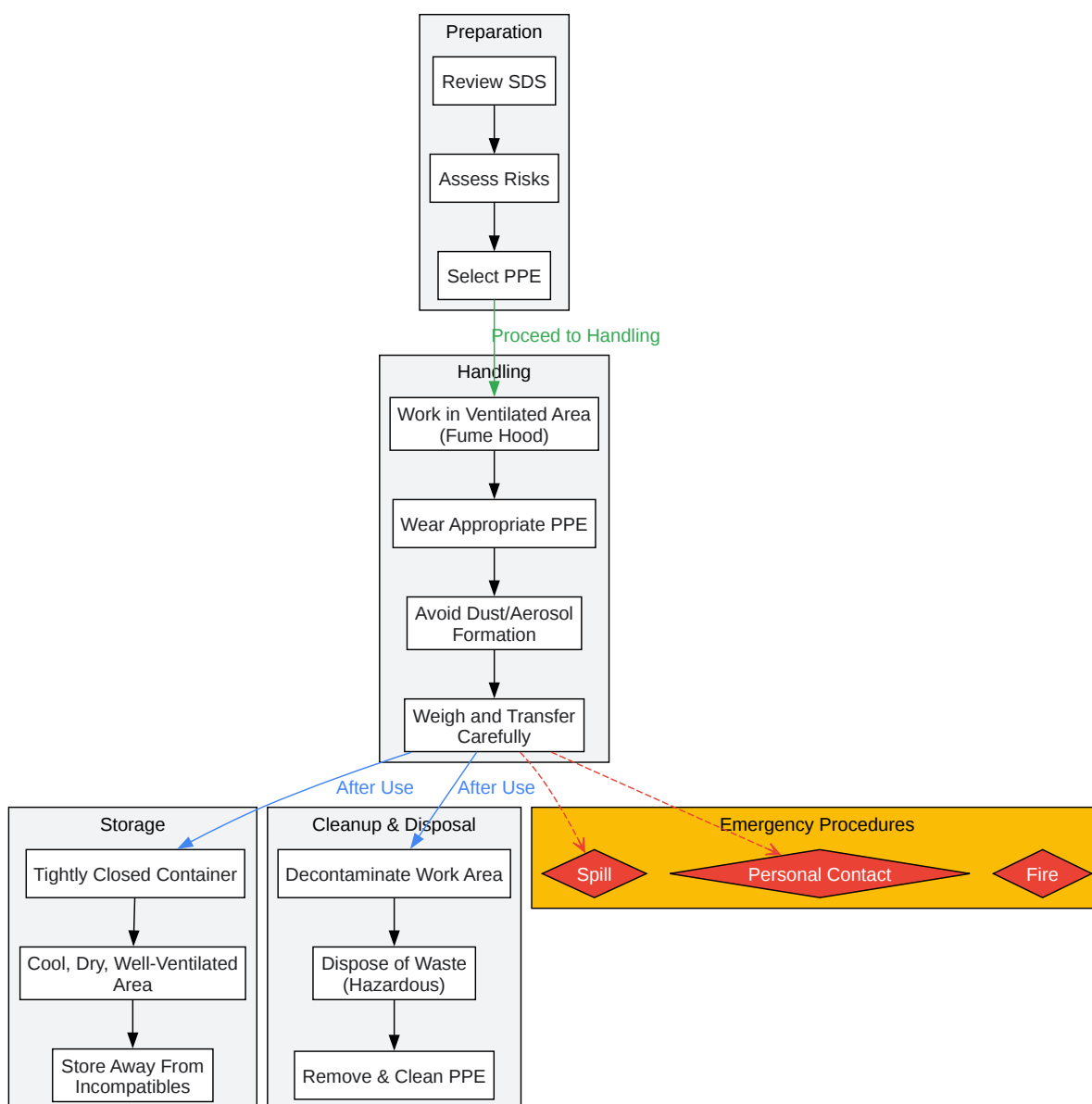
A6: Disposal must be in accordance with local, state, and federal regulations. It should be treated as hazardous waste. Do not mix with other waste.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H8BrNO2	[6]
Molecular Weight	230.06 g/mol	[7]
Appearance	Light yellow to brown solid	[3][4]
Storage Temperature	Room Temperature	[1][6]
Occupational Exposure Limits	No data available	[4][5]

## Experimental Workflow & Safety Protocol

The following diagram illustrates the logical workflow for the safe handling and storage of **1-(2-Bromoethyl)-2-nitrobenzene**.



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Caption: Workflow for safe handling and storage of **1-(2-Bromoethyl)-2-nitrobenzene**.

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## References

- 1. [cdnisotopes.com](https://cdnisotopes.com) [[cdnisotopes.com](https://cdnisotopes.com)]
- 2. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 3. [canbipharm.com](https://canbipharm.com) [[canbipharm.com](https://canbipharm.com)]
- 4. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 5. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 6. 16793-89-8|1-(2-Bromoethyl)-2-nitrobenzene|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 7. 1-Bromo-4-ethyl-2-nitrobenzene | C<sub>8</sub>H<sub>8</sub>BrNO<sub>2</sub> | CID 5326074 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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